

m-PEG7-t-butyl ester structure and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *m*-PEG7-t-butyl ester

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An In-Depth Technical Guide to **m-PEG7-t-butyl Ester**

Introduction

m-PEG7-t-butyl ester is a heterobifunctional polyethylene glycol (PEG) derivative that plays a crucial role in bioconjugation and drug delivery research. This guide provides a comprehensive overview of its chemical structure, molecular weight, and key applications, tailored for researchers, scientists, and professionals in drug development.

Chemical Properties and Structure

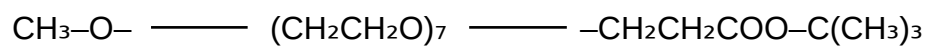
m-PEG7-t-butyl ester is characterized by a methoxy-terminated PEG chain of seven ethylene glycol units and a t-butyl ester functional group. The hydrophilic PEG spacer enhances the solubility of conjugated molecules in aqueous media, a critical factor in many biological applications.^{[1][2]} The t-butyl ester group serves as a protecting group for the carboxylic acid, which can be deprotected under acidic conditions to reveal a terminal carboxyl group for further conjugation.^{[1][2]}

Quantitative Data Summary

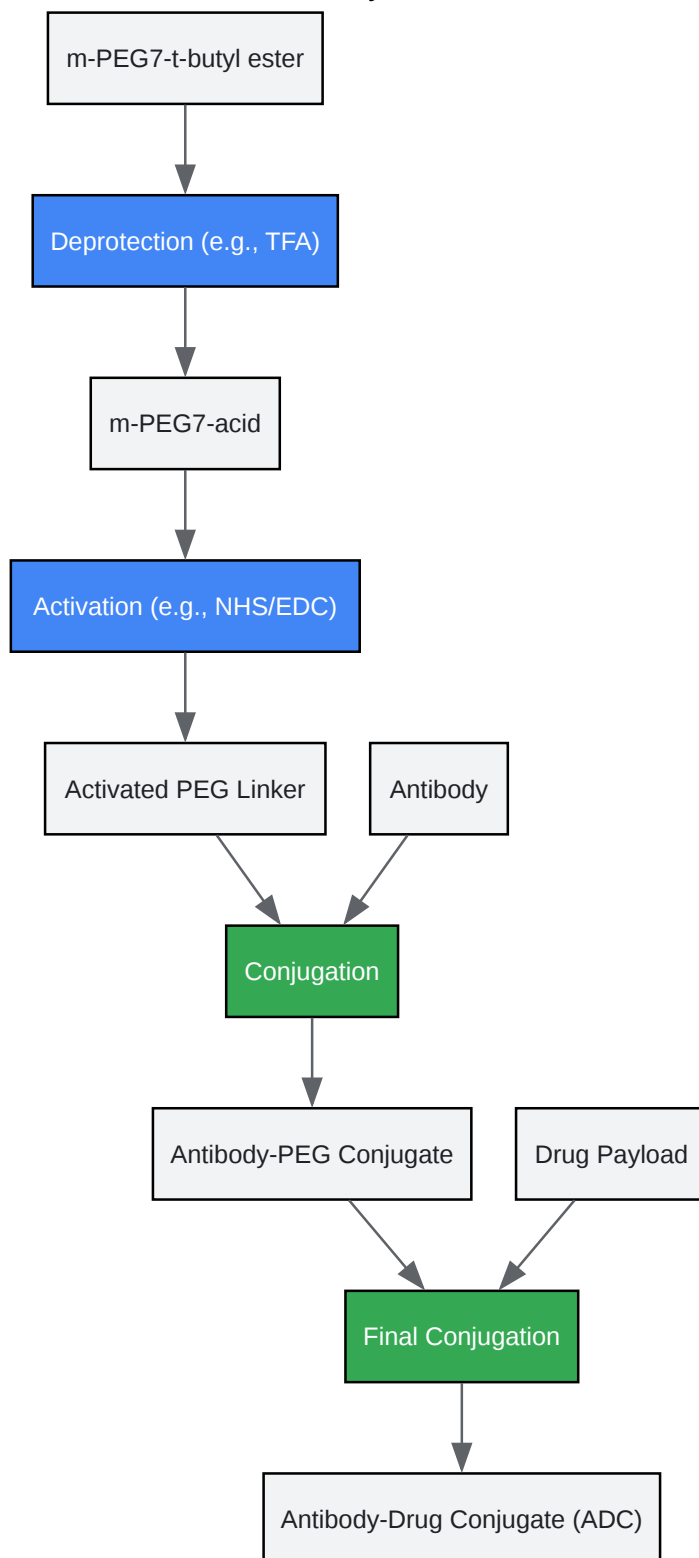
Property	Value	Source
Molecular Formula	C20H40O9	[3] [4]
Molecular Weight	424.5 g/mol	[2] [3] [4]
CAS Number	874208-90-9	[2] [3] [4]

Chemical Structure Visualization

The structure of **m-PEG7-t-butyl ester** consists of a methoxy group at one end, a chain of seven repeating ethylene glycol units, and a tert-butyl ester at the other end.



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References

- 1. m-PEG7-t-butyl ester|CAS 874208-90-9|DC Chemicals [dcchemicals.com]
- 2. m-PEG7-t-butyl ester, 874208-90-9 | BroadPharm [broadpharm.com]
- 3. m-PEG7-t-butyl ester | C₂₀H₄₀O₉ | CID 57890903 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. m-PEG7-t-butyl ester_874208-90-9_新研博美 [xinyanbm.com]
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